

Essential Safety and Logistical Information for Handling Brompheniramine

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Compound of Interest

Compound Name: *Brompheniramine*

Cat. No.: *B1210426*

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For researchers, scientists, and drug development professionals, ensuring safe handling and disposal of chemical compounds is paramount. This document provides essential, immediate safety and logistical information for the handling of **Brompheniramine**, including operational and disposal plans.

Personal Protective Equipment (PPE) and Safety Measures

When handling **Brompheniramine**, it is crucial to use appropriate personal protective equipment to minimize exposure and ensure personal safety. The following table summarizes the recommended PPE.

PPE Category	Recommended Equipment	Specifications and Remarks
Eye Protection	Safety glasses with side shields or goggles	Must comply with European standard EN 166 or equivalent. [1]
Hand Protection	Protective gloves	Natural rubber or other chemically compatible gloves are recommended. [1] [2] Breakthrough time and glove thickness should be considered based on the specific laboratory conditions and manufacturer's recommendations. [1] For sensitive individuals, nitrile or other synthetic non-latex gloves are advised. [2] It is recommended to wear two pairs of gloves to reduce the risk of contamination. [2]
Body Protection	Long-sleeved clothing or a disposable lab coat/isolation gown	For handling significant quantities, work clothing and booties may be necessary. [1] [2]
Respiratory Protection	Not required under normal use conditions with adequate ventilation	For large-scale operations, emergency situations, or in case of insufficient ventilation, a NIOSH/MSHA or European Standard EN 136 approved respirator should be used. [1] [3] Recommended half-mask options include EN405 (valve filtering) or EN140 with an EN141 filter. [1]

General Hygiene Practices:

- Do not eat, drink, or smoke in areas where **Brompheniramine** is handled.[\[1\]](#)[\[4\]](#)
- Wash hands thoroughly after handling the compound.[\[1\]](#)[\[4\]](#)
- Remove and wash contaminated clothing and gloves before reuse.[\[1\]](#)
- Work in a well-ventilated area.[\[4\]](#)[\[5\]](#)

Quantitative Data

The following table provides key quantitative data for **Brompheniramine** Maleate.

Data Point	Value	Source
Acute Oral Toxicity (LD50)	318 mg/kg (Rat)	[3]
Molecular Weight	319.24 g/mol	[1]
Melting Point	132°C (269.6°F)	[3]

Note: Occupational exposure limits for **Brompheniramine** have not been established by region-specific regulatory bodies.[\[1\]](#)

Experimental Protocols

First Aid Procedures

In the event of exposure to **Brompheniramine**, the following first aid measures should be taken immediately:

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, removing contact lenses if present.[\[3\]](#) Seek medical attention.[\[3\]](#)
- Skin Contact: Wash the affected area with soap and water.[\[3\]](#) If irritation develops, seek medical attention.[\[3\]](#) For serious skin contact, wash with a disinfectant soap and cover with an anti-bacterial cream, then seek immediate medical attention.[\[3\]](#)

- Inhalation: Move the individual to fresh air.[1][3] If breathing is difficult or has stopped, provide artificial respiration and seek medical attention.[1][3]
- Ingestion: Do NOT induce vomiting.[3] Clean the mouth with water and then have the person drink plenty of water.[1] Seek immediate medical attention.[3]

Spill Management

Small Spills:

- Use appropriate tools to carefully collect the spilled solid material.
- Place the collected material into a suitable container for waste disposal.
- Clean the contaminated surface by spreading water on it.
- Dispose of the cleaning materials and collected solid according to local and regional authority requirements.[3]

Large Spills:

- Use a shovel to place the spilled material into a convenient waste disposal container.
- Finish cleaning the contaminated surface by spreading water and allowing it to be evacuated through the sanitary system.[3]

Storage and Disposal

Storage:

- Keep the container tightly closed in a dry and well-ventilated place.[1][3]
- Store away from incompatible materials such as oxidizing agents.[1]

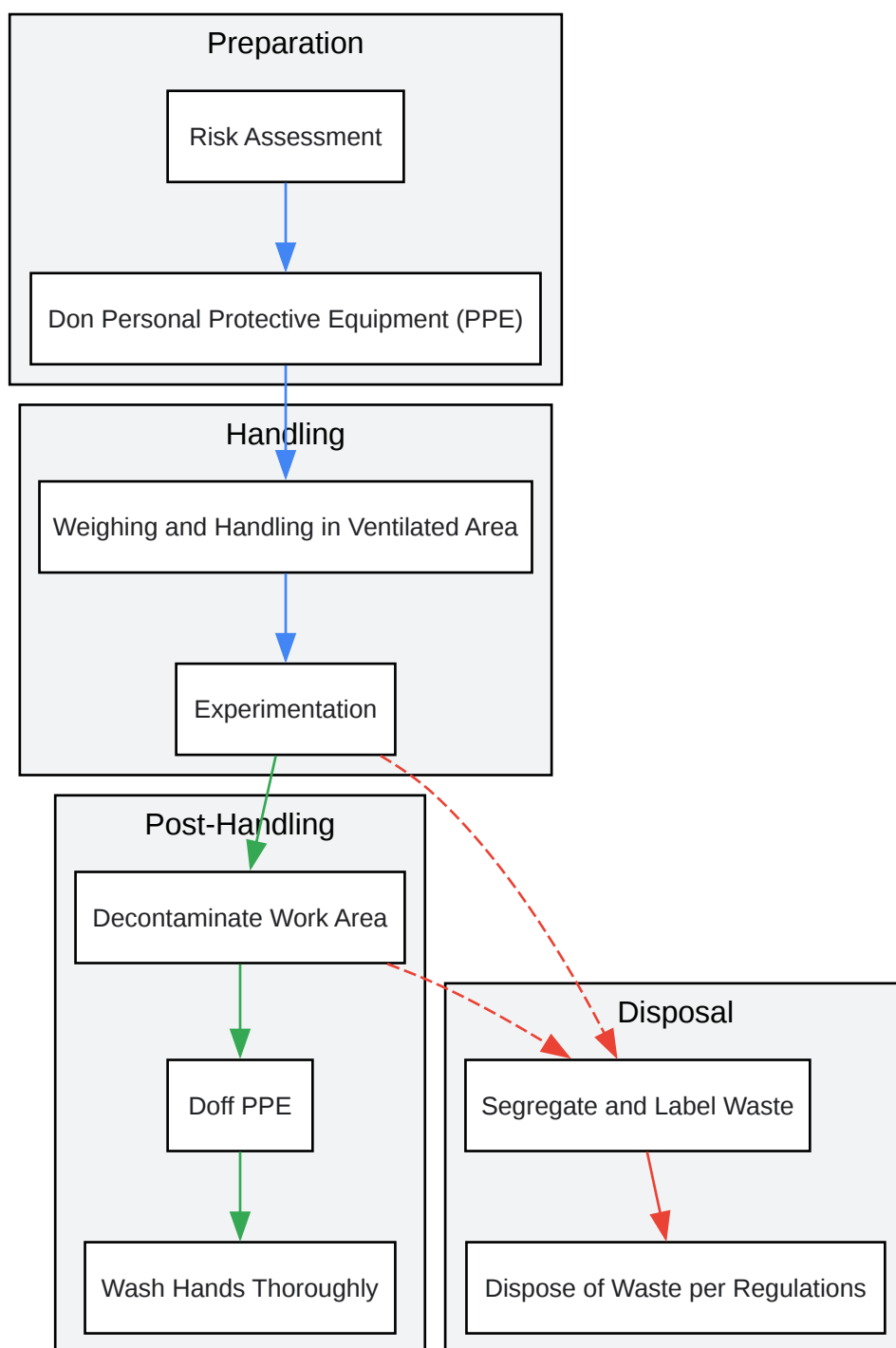
Disposal:

- Dispose of waste in accordance with local, state, and federal regulations.[5]

- Do not flush unused or expired medication down the toilet; consider a drug take-back program.[\[6\]](#)

Visualized Workflow

The following diagram illustrates the standard operational workflow for safely handling **Brompheniramine** in a laboratory setting.



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Safe handling workflow for **Brompheniramine**.

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References

- 1. fishersci.be [fishersci.be]
- 2. msdsdigital.com [msdsdigital.com]
- 3. s3-us-west-2.amazonaws.com [s3-us-west-2.amazonaws.com]
- 4. datasheets.scbt.com [datasheets.scbt.com]
- 5. file.medchemexpress.com [file.medchemexpress.com]
- 6. buzzrx.com [buzzrx.com]
- To cite this document: BenchChem. [Essential Safety and Logistical Information for Handling Brompheniramine]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1210426#personal-protective-equipment-for-handling-brompheniramine]

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